

# Application Notes and Protocols: Magnesium Fluoride in Excimer Laser Systems

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Magnesium;fluoride

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Magnesium fluoride ( $MgF_2$ ) is a critical optical material for applications involving excimer laser systems due to its exceptional performance in the deep ultraviolet (DUV) and vacuum ultraviolet (VUV) spectral regions. Its unique combination of optical, mechanical, and thermal properties makes it the material of choice for various components within these high-energy laser systems. These notes provide an overview of its applications, key performance data, and generalized protocols for its use.

## Application Notes

Magnesium fluoride's utility in excimer laser systems stems from its wide transmission range, high damage threshold, and robust physical characteristics. It is commonly employed in the form of windows, lenses, and as a substrate for mirrors and coatings.

### 1.1. Key Advantages of Magnesium Fluoride in Excimer Laser Systems:

- **Broadband Transmission:**  $MgF_2$  exhibits excellent transmission from the VUV (around 120 nm) to the mid-infrared (around 7-8  $\mu m$ )[1][2][3]. This makes it suitable for a wide range of excimer laser wavelengths, including ArF (193 nm), KrF (248 nm), and XeCl (308 nm)[2][4]. It demonstrates over 50% transmission at 120 nm and approximately 94% transmission between 200 nm and 1000 nm[5].

- **High Laser Damage Threshold:** MgF<sub>2</sub> can withstand high-energy laser radiation without significant degradation, a crucial property for components in excimer laser systems[1][3][6]. Studies have investigated its damage threshold for 193 nm excimer laser radiation, with the rear surface damage threshold noted to be lower than the incident surface[7]. For MgF<sub>2</sub> thin films at 248 nm (KrF laser), damage thresholds have been reported in the range of 5.5 to 8.0 J/cm<sup>2</sup> depending on the deposition technique[8].
- **Mechanical and Thermal Stability:** It is a hard and durable material, resistant to mechanical and thermal shock[1][3][4][9][10]. This robustness is essential for optics used in demanding laser environments[6].
- **Chemical Resistance:** MgF<sub>2</sub> is chemically stable and resistant to water and chemical etching[1][4][9].
- **Low Refractive Index:** With a low refractive index of approximately 1.38, MgF<sub>2</sub> minimizes Fresnel reflection losses, often reducing the need for anti-reflection coatings[3][4][6][11].

## 1.2. Primary Applications:

- **Laser Windows:** MgF<sub>2</sub> is frequently used as an output window for excimer laser cavities. These windows must transmit the high-power laser beam while isolating the laser gas mixture from the external environment. Its durability and high damage threshold ensure a long service life in this critical role[1][4].
- **Lenses:** Due to its excellent UV transmission and low chromatic aberration, MgF<sub>2</sub> is used for focusing and beam-shaping lenses in excimer laser beam delivery systems[9].
- **Mirrors and Coatings:** MgF<sub>2</sub> is often used as a substrate for excimer laser mirrors[9]. Additionally, it is a common material for anti-reflection coatings on other optical components to enhance transmission in the UV range[9][12].
- **Deep-UV Lithography:** In semiconductor manufacturing, excimer lasers (particularly ArF at 193 nm) are used for photolithography. MgF<sub>2</sub> optics are essential components in these systems due to their transparency and resistance to laser-induced damage[6][11].
- **Medical Applications:** Excimer lasers are utilized in medical procedures such as vision correction surgery. The optical components in these systems, including those made from

MgF<sub>2</sub>, must be of the highest quality to ensure precise and safe energy delivery[6].

## Data Presentation

The following tables summarize the key quantitative properties of magnesium fluoride relevant to its use in excimer laser systems.

Table 1: Optical and Mechanical Properties of Magnesium Fluoride

Property	Value	References
Transmission Range	0.12 μm to 8 μm	[1][2][3]
Transmission at 120 nm	>50%	[5]
Transmission (200-1000 nm)	~94%	[5]
Refractive Index (nd)	1.377 - 1.38	[4][10]
Density	3.18 g/cm <sup>3</sup>	[1][9][13]
Melting Point	1255°C	[1][9][13]
Knoop Hardness	415 kg/mm <sup>2</sup>	[10]
Young's Modulus	138 GPa	[10]
Poisson's Ratio	0.27	[10]
Coefficient of Thermal Expansion	13.7 x 10 <sup>-6</sup> /°C (parallel to c-axis)	[10]

Table 2: Laser Damage Threshold of Magnesium Fluoride

Laser Wavelength	Material Form	Damage Threshold	References
193 nm (ArF)	Bulk Window (Rear Surface)	2.523 J/cm <sup>2</sup>	[7]
193 nm (ArF)	Bulk Window (Incident Surface)	9.74 J/cm <sup>2</sup>	[7]
248 nm (KrF)	Thin Film (IBS on Fused Silica)	5.5 ± 0.5 J/cm <sup>2</sup>	[8]
248 nm (KrF)	Thin Film (bPVD on Fused Silica)	6.5 ± 0.5 J/cm <sup>2</sup>	[8]
248 nm (KrF)	Thin Film (ePVD on Fused Silica)	8.0 ± 0.5 J/cm <sup>2</sup>	[8]

IBS: Ion-Beam Sputtering, bPVD: boat evaporation Physical Vapor Deposition, ePVD: electron-beam Physical Vapor Deposition

## Experimental Protocols

The following are generalized protocols for common procedures involving MgF<sub>2</sub> optics in a research setting.

### 3.1. Protocol for Evaluation of Laser-Induced Damage Threshold (LIDT) of MgF<sub>2</sub> Optics

This protocol outlines a general procedure for determining the LIDT of an MgF<sub>2</sub> window using an excimer laser, based on common practices in the field.

Objective: To determine the fluence at which an MgF<sub>2</sub> optic undergoes irreversible damage when irradiated by a pulsed excimer laser.

Materials and Equipment:

- Pulsed excimer laser (e.g., ArF at 193 nm or KrF at 248 nm)
- MgF<sub>2</sub> optic (window or lens) to be tested

- Energy meter and beam profiler
- Variable attenuator for laser beam
- Focusing lens
- High-resolution microscope (e.g., Nomarski or differential interference contrast) for damage inspection
- Cleanroom environment (ISO 5 or better)
- Appropriate laser safety equipment

#### Procedure:

- Sample Preparation and Cleaning:
  - Handle the MgF<sub>2</sub> optic only by its edges, wearing powder-free gloves.
  - Clean the optic using an appropriate solvent (e.g., spectroscopic grade acetone or isopropanol) and a drag-wipe method with lens tissue.
  - Visually inspect the surface for any pre-existing defects or contamination under a microscope.
- Experimental Setup:
  - Align the excimer laser beam to be incident on the test optic.
  - Use the variable attenuator to control the laser fluence.
  - Focus the beam onto the surface of the MgF<sub>2</sub> optic using a lens of known focal length.
  - Place the energy meter in the beam path to measure the pulse energy.
  - Use the beam profiler to measure the beam spot size at the sample plane.
- LIDT Measurement (1-on-1 or S-on-1):

- 1-on-1 Test: Irradiate a fresh site on the optic with a single laser pulse. Start with a low fluence and gradually increase it for subsequent sites.
- S-on-1 Test: Irradiate a single site with a predetermined number of pulses (S) at a constant fluence.
- After each irradiation, inspect the site for damage using the microscope. Damage is defined as any permanent modification of the surface.
- Data Analysis:
  - Calculate the fluence ( $\text{J}/\text{cm}^2$ ) for each pulse using the measured energy and beam spot size.
  - Plot the damage probability as a function of laser fluence.
  - The LIDT is typically defined as the fluence at which the probability of damage is 0% or 50%, depending on the chosen methodology.

### 3.2. General Workflow for Integration of $\text{MgF}_2$ Optics in a Deep-UV Lithography System

This protocol provides a high-level workflow for incorporating and maintaining  $\text{MgF}_2$  optics in a research-scale deep-UV lithography setup.

Objective: To successfully integrate and maintain  $\text{MgF}_2$  optical components in a deep-UV lithography system for high-resolution patterning.

Materials and Equipment:

- Deep-UV mask aligner or stepper with an excimer laser source (e.g., 193 nm or 248 nm)
- $\text{MgF}_2$  optical components (e.g., lenses, windows)
- Substrate with a deep-UV photoresist coating
- Photomask
- Optical alignment tools

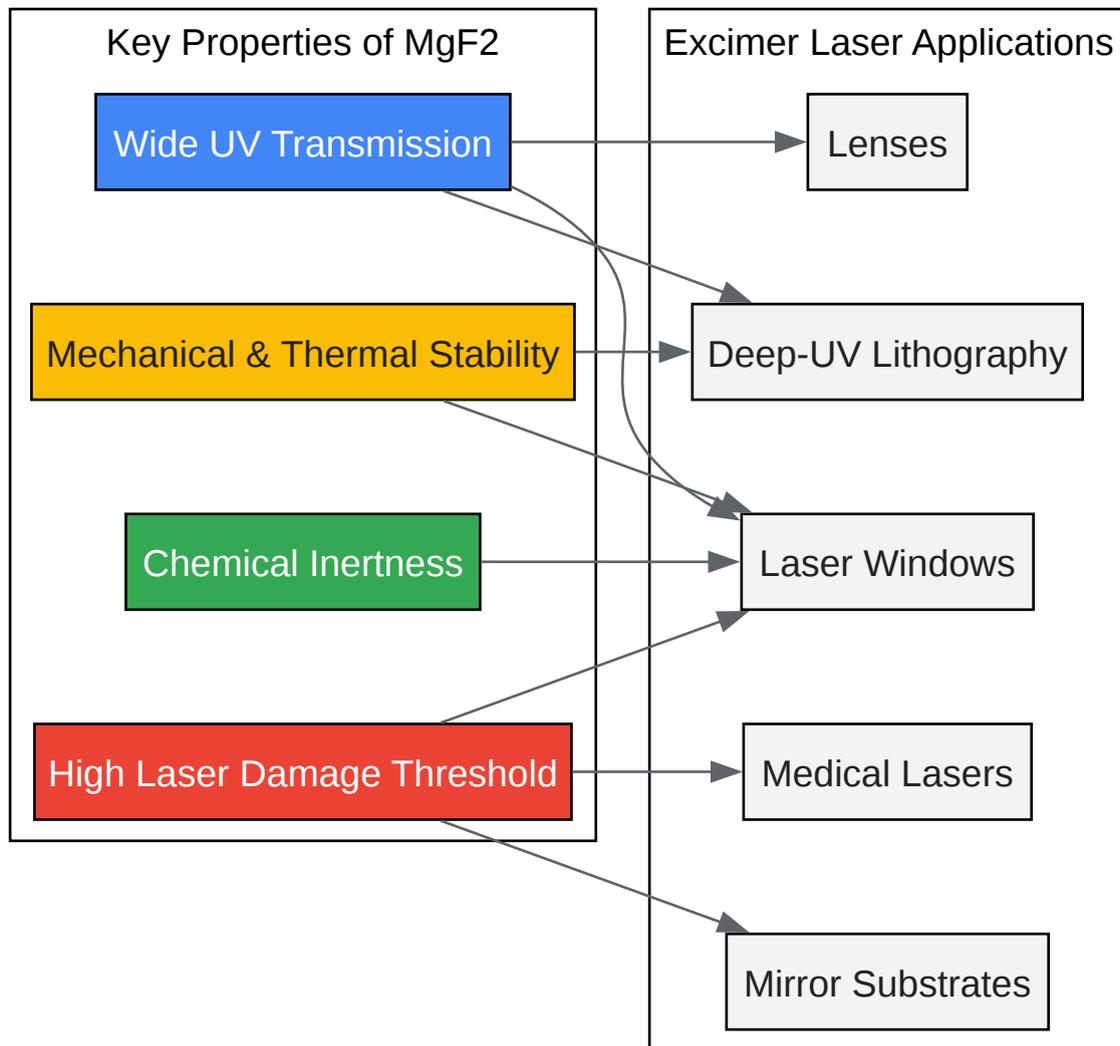
- Cleanroom environment

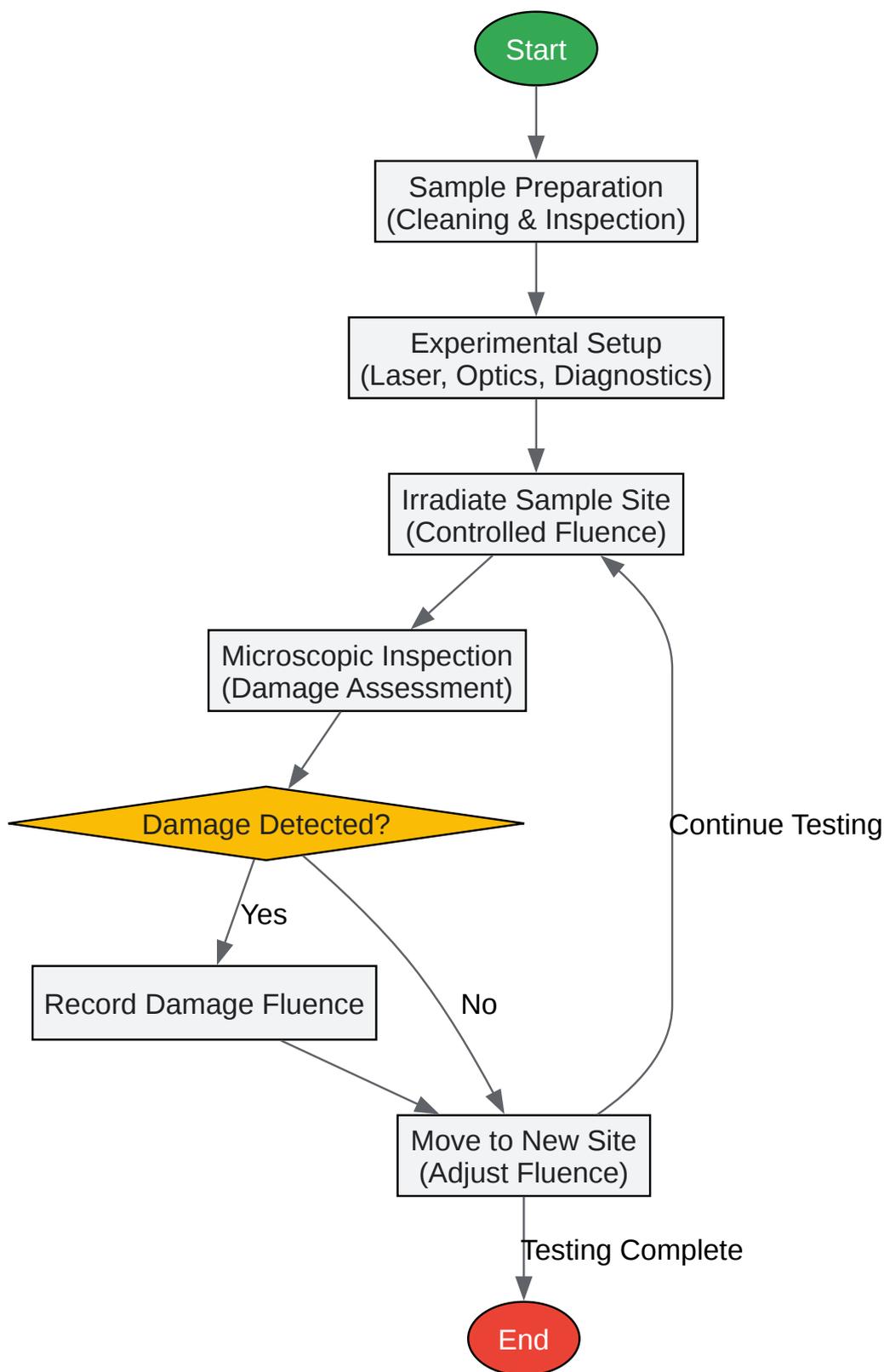
Procedure:

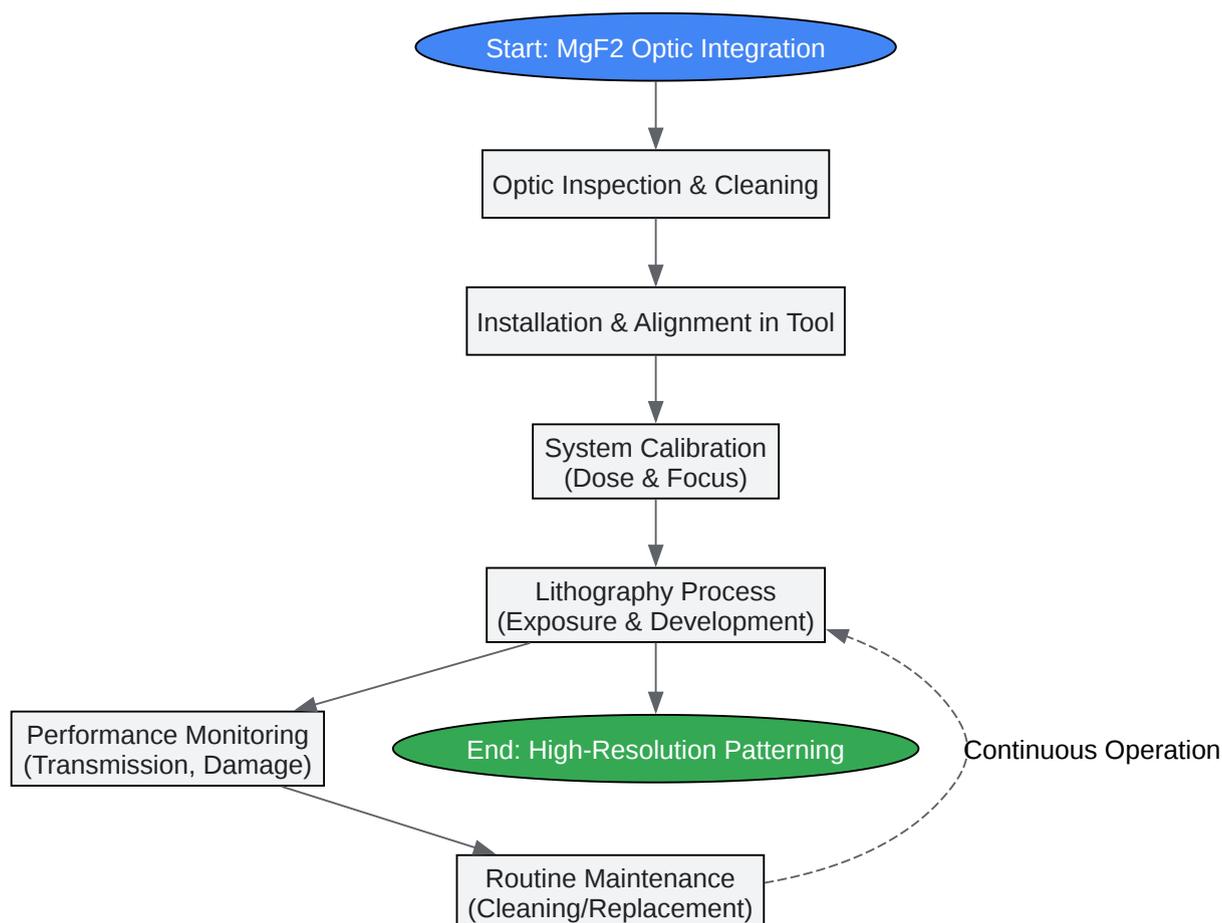
- Component Inspection and Cleaning:
  - Before installation, thoroughly inspect all MgF<sub>2</sub> optics for defects, scratches, or contamination.
  - Clean the optics using approved cleanroom procedures to minimize contamination that could absorb UV radiation and lead to premature damage.
- Installation and Alignment:
  - Install the MgF<sub>2</sub> components into the lithography tool's optical train according to the manufacturer's specifications.
  - Perform a full optical alignment of the system to ensure proper beam path, uniformity, and focus at the wafer plane.
- System Calibration:
  - Calibrate the laser power and dose control of the lithography system.
  - Perform exposure tests on calibration wafers to determine the optimal exposure dose for the specific photoresist and feature sizes.
- Lithography Process:
  - Load the photomask and the photoresist-coated substrate into the tool.
  - Expose the substrate with the patterned UV light from the excimer laser, transmitted through the MgF<sub>2</sub> optics.
  - Develop the photoresist to reveal the patterned features.
- Performance Monitoring and Maintenance:

- Regularly monitor the transmission of the MgF<sub>2</sub> optics, as prolonged exposure to high-energy UV radiation can lead to degradation.
- Periodically inspect the optics for signs of laser-induced damage or contamination.
- Follow a regular maintenance schedule for cleaning and, if necessary, replacement of optical components to ensure consistent lithographic performance.

## Visualizations







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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)